

# Personal protective equipment for handling BMS-986115

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## Compound of Interest

Compound Name: BMS-986115

Cat. No.: B606283

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## Essential Safety and Handling Guide for BMS-986115

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **BMS-986115**, a potent, orally bioavailable gamma-secretase and pan-Notch inhibitor. Adherence to these guidelines is critical to ensure personnel safety and maintain experimental integrity.

**BMS-986115** is an investigational compound with potential antineoplastic activity that has been evaluated in Phase I clinical trials for advanced solid tumors.[1][2][3] The most frequently observed treatment-related adverse events in human subjects include diarrhea, hypophosphatemia, and nausea.[2][3] A Safety Data Sheet (SDS) indicates that the compound is harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[4]

## Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **BMS-986115** in a laboratory setting. These recommendations are based on the known hazards and are designed to minimize exposure.[4]

Area of Protection	Required PPE	Specifications and Use
Eye Protection	Safety goggles with side-shields	Must be worn at all times when handling the compound to protect against splashes or airborne particles.
Hand Protection	Protective gloves	Chemical-resistant gloves (e.g., nitrile) should be worn. Inspect gloves for integrity before each use and change them frequently.
Skin and Body Protection	Impervious clothing (Lab coat)	A fully buttoned lab coat should be worn to protect skin and personal clothing.
Respiratory Protection	Suitable respirator	Use a NIOSH-approved respirator when handling the powder outside of a certified chemical fume hood or ventilated enclosure to prevent inhalation of dust.

## Safe Handling and Storage

Proper handling and storage procedures are crucial to prevent contamination and degradation of **BMS-986115**.

Handling:

- Ventilation: All handling of powdered **BMS-986115** should be conducted in a certified chemical fume hood or other suitable ventilated enclosure to avoid the formation of dust and aerosols.<sup>[4]</sup>
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing. Do not inhale the powder.<sup>[4]</sup>

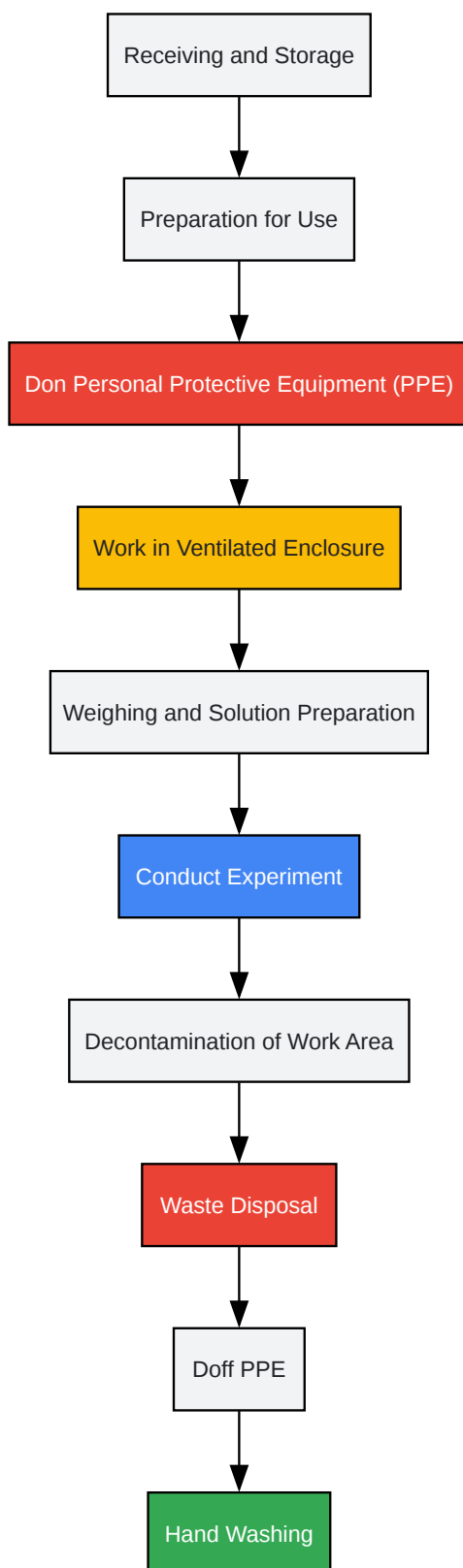
- Hygiene: Do not eat, drink, or smoke in areas where **BMS-986115** is handled.<sup>[4]</sup> Wash hands thoroughly after handling the compound.<sup>[4]</sup>

#### Storage:

- Temperature: Store the solid powder at -20°C and solutions in a solvent at -80°C.<sup>[4]</sup><sup>[5]</sup>
- Container: Keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight and sources of ignition.<sup>[4]</sup>
- Incompatibilities: Avoid contact with strong acids/alkalis and strong oxidizing/reducing agents.<sup>[4]</sup>

## Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **BMS-986115** from receipt to disposal.



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*Safe handling workflow for **BMS-986115**.*

## Disposal Plan

Dispose of **BMS-986115** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[4]

- **Waste Collection:** Collect all waste materials, including unused compound, contaminated PPE, and cleaning materials, in a designated, sealed container.
- **Labeling:** Clearly label the waste container with the contents, including the name "**BMS-986115**" and the associated hazards.
- **Disposal Route:** Dispose of the waste through an approved hazardous waste disposal plant.  
[4] Avoid release into the environment.[4]

## Emergency Procedures

In case of accidental exposure, follow these first aid measures immediately.

- **If Swallowed:** Call a poison center or doctor immediately if you feel unwell.[4] Rinse your mouth.[4]
- **Eye Contact:** Remove contact lenses if present and easy to do. Immediately flush the eyes with large amounts of water, separating the eyelids with your fingers to ensure adequate flushing. Seek prompt medical attention.[4]
- **Skin Contact:** Thoroughly rinse the affected skin with large amounts of water. Remove any contaminated clothing and shoes. Seek medical attention.[4]
- **Inhalation:** Immediately move the affected person to an area with fresh air.[4] If breathing is difficult, provide oxygen. Seek medical attention.

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